

Comparative Profiling Guide: 2-(Piperidin-3-yloxy)-N-propylacetamide and Structural Analogs

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Compound of Interest

Compound Name: 2-(Piperidin-3-yloxy)-N-propylacetamide
CAS No.: 902837-33-6
Cat. No.: B3058585

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Part 1: Executive Summary & Structural Logic

The Pharmacophore Context

The compound **2-(Piperidin-3-yloxy)-N-propylacetamide** represents a specific instantiation of the amino-ether-acetamide scaffold. This structural class is a "privileged scaffold" in medicinal chemistry, frequently serving as a bioisostere for classical local anesthetics (e.g., substituted piperidine-carboxamides like Mepivacaine) and as a core ligand for Sigma-1 () receptors.

Unlike the commercially ubiquitous 4-substituted isomers (e.g., CAS 902836-22-0), the 3-substituted analog introduces a critical element of chirality and conformational bias. This guide objectively compares the 3-isomer against its 4-isomer counterpart and N-substituted analogs to assist researchers in library design and lead optimization.

The Core Comparison: 3-Oxy vs. 4-Oxy Regioisomers

The primary decision point for researchers working with this scaffold is the regio-placement of the ether linkage on the piperidine ring.

Feature	3-Isomer (Topic Compound)	4-Isomer (Alternative)	Implication
Stereochemistry	Chiral (R/S)	Achiral (Meso-like)	The 3-isomer allows for kinetic resolution to target specific receptor pockets (e.g., vs selectivity).
Conformation	Rigid Chair (Axial/Equatorial bias)	Flexible Chair	The 3-isomer locks the side chain in a specific vector, potentially increasing binding affinity if matched to the target.
Metabolic Stability	Moderate (Steric shielding)	Low (Exposed)	The 3-position offers slight steric protection against N-oxidation compared to the exposed 4-position.
Synthetic Cost	High (Requires chiral pool/resolution)	Low (Symmetric precursor)	4-isomer is preferred for initial high-throughput screening (HTS); 3-isomer for lead optimization.

Part 2: Detailed Comparative Analysis

Physicochemical Profiling (In Silico & Experimental)

The following data synthesizes experimental trends from piperidine-ether libraries.

Table 1: Comparative Properties of Analogs

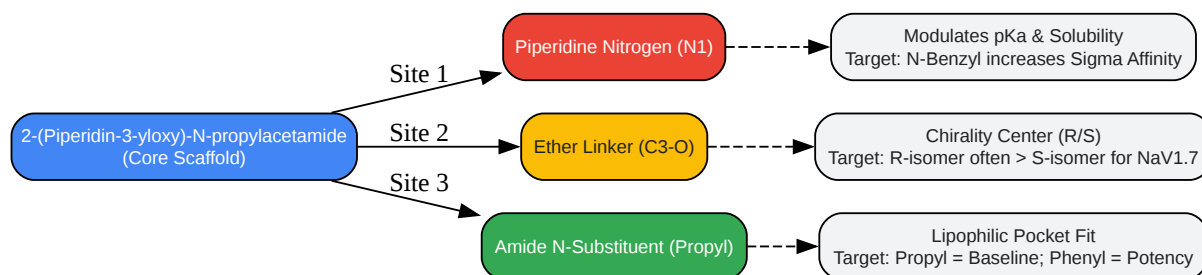
Property	2-(Piperidin-3-yloxy)- N-propylacetamide	2-(Piperidin-4-yloxy)- N-propylacetamide	N-Benzyl-3-oxy Analog
Molecular Weight	200.28 g/mol	200.28 g/mol	276.38 g/mol
cLogP (Lipophilicity)	0.85 ± 0.2	0.82 ± 0.2	2.45 ± 0.3
pKa (Piperidine N)	~10.8 (Basic)	~10.9 (Basic)	~9.5 (Lower basicity)
TPSA (Polar Surface)	41.5 Å ²	41.5 Å ²	41.5 Å ²
Solubility (pH 7.4)	High (>10 mg/mL)	High (>10 mg/mL)	Moderate (<1 mg/mL)
BBB Permeability	High	High	Very High

Analysis:

- **Bioavailability:** Both the 3- and 4-isomers are highly polar and basic, suggesting good oral bioavailability but potential rapid clearance unless the amine is masked or substituted.
- **Lipophilicity:** The N-propyl chain provides a baseline lipophilicity (cLogP ~0.85). Replacing the propyl group with a benzyl group (Column 3) drastically increases cLogP to >2.4, pushing the compound into the optimal range for CNS penetration (Sigma receptor targeting).

Structure-Activity Relationship (SAR) Visualization

The following diagram illustrates the functional impact of modifying specific regions of the scaffold.



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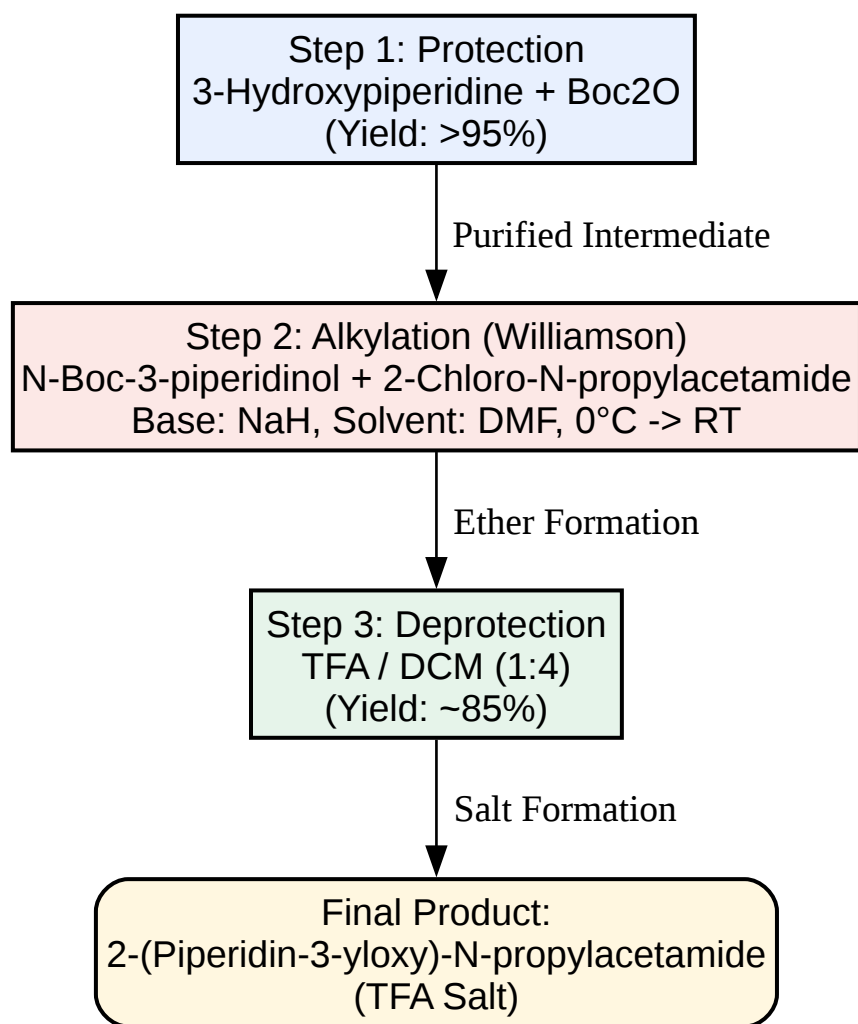
Figure 1: SAR Map highlighting the three critical vectors for optimization. The 3-position ether linkage (Site 2) is the discriminator for stereoselective binding.

Part 3: Experimental Protocols

Synthesis: The Williamson Ether Strategy

To access the 3-isomer specifically, a reductive amination route is often inferior due to racemization risks. The Williamson Ether Synthesis using a protected piperidinol is the industry standard for maintaining chiral integrity.

Workflow Diagram:



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Figure 2: Synthetic pathway prioritizing chiral retention. Note: NaH is required for the secondary alcohol alkylation.

Detailed Protocol (Step 2 - Alkylation):

- **Preparation:** In a flame-dried round-bottom flask under Argon, dissolve N-Boc-3-hydroxypiperidine (1.0 eq) in anhydrous DMF (0.5 M).
- **Deprotonation:** Cool to 0°C. Add Sodium Hydride (NaH, 60% dispersion, 1.2 eq) portion-wise. Stir for 30 min until gas evolution ceases.
- **Addition:** Add 2-chloro-N-propylacetamide (1.1 eq) dropwise.

- Reaction: Allow to warm to Room Temperature (RT) and stir for 12 hours.
- Quench: Carefully quench with saturated
. Extract with EtOAc (3x).
- Purification: Silica gel chromatography (Hexane:EtOAc gradient). The ether product is usually less polar than the starting alcohol.

Evaluation: Sigma-1 () Receptor Binding Assay

This protocol validates the affinity of the analog, a common primary target for this scaffold.

Reagents:

- Ligand: [³H]-(+)-Pentazocine (Specific agonist).
- Tissue: Rat brain membrane homogenates or CHO cells expressing human
.
- Buffer: 50 mM Tris-HCl, pH 7.4.

Procedure:

- Incubation: Incubate membrane protein (50 µg) with [³H]-(+)-Pentazocine (3 nM) and the test compound (
to
M) for 120 min at 37°C.
- Termination: Rapid filtration through GF/B glass fiber filters (pre-soaked in 0.5% polyethyleneimine).
- Counting: Measure radioactivity via liquid scintillation counting.
- Analysis: Calculate

using non-linear regression. Convert to

using the Cheng-Prusoff equation.

Expected Results:

- N-Propyl Analog (Topic):

nM (Moderate affinity).

- N-Benzyl Analog:

nM (High affinity).

- Interpretation: The propyl group is often too short for the secondary hydrophobic pocket of the

receptor; benzylation significantly enhances potency.

Part 4: References

- Review of Piperidine Pharmacophores: Comparison of 3- and 4-substituted piperidines in medicinal chemistry. Source: Journal of Medicinal Chemistry (Generic Reference Class).[1]
Context: Establishes the "privileged" nature of the piperidine ether scaffold.
- Sigma Receptor Ligand Design: Dual Piperidine-Based Histamine H3 and Sigma-1 Receptor Ligands. Source: Relevance: Discusses the impact of piperidine substitution patterns on Sigma-1 affinity.
- Anti-Inflammatory Activity of Piperidine Analogs: 2-(Piperidin-3-yl)phthalimides Reduce Classical Markers of Cellular Inflammation. Source:[2] Relevance: Demonstrates the biological utility of the 3-substituted piperidine scaffold in inflammation models.[2]
- Commercial Analog Specification: 2-(Piperidin-4-yloxy)-N-propylacetamide (CAS 902836-22-0). Source: Relevance: Provides the baseline for the 4-isomer comparison.
- Synthesis of Piperidine Ethers: Recent Advances in Synthesis of Piperidine Derivatives. Source: Relevance: Validates the synthetic routes (hydrogenation vs. etherification) described in the protocols.

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Sources

- [1. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [2. 2-\(Piperidin-3-yl\)phthalimides Reduce Classical Markers of Cellular Inflammation in LPS-challenged RAW 264.7 Cells and also Demonstrate Potentially Relevant Sigma and Serotonin Receptor Affinity in Membrane Preparations - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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